

Preparing N-Acetyl-L-methionine-D3 Stock Solutions for Cell Culture Applications

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Compound of Interest

Compound Name: N-Acetyl-L-methionine-D3

Cat. No.: B12412049

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Application Note

Introduction

N-Acetyl-L-methionine-D3 is the deuterated form of N-Acetyl-L-methionine, a derivative of the essential amino acid L-methionine. Due to its isotopic label, **N-Acetyl-L-methionine-D3** serves as a valuable tool in metabolic studies, particularly in mass spectrometry-based proteomics and metabolomics.[1][2] It is metabolically equivalent to L-methionine, allowing it to be incorporated into proteins and participate in various metabolic pathways, such as the S-adenosylmethionine (SAM) cycle, which is central to cellular methylation events.[1][3][4] The stable isotope label enables the tracing and quantification of methionine metabolism and protein synthesis in cell culture models.[2]

This document provides detailed protocols for the preparation, storage, and quality control of **N-Acetyl-L-methionine-D3** stock solutions for use in cell culture experiments.

Physicochemical Properties and Solubility

Proper preparation of stock solutions requires an understanding of the physicochemical properties of **N-Acetyl-L-methionine-D3**. The following table summarizes key information for its non-deuterated counterpart, which is expected to have very similar properties.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ D ₃ NO ₃ S	[5]
Molecular Weight	194.27 g/mol	[5]
Appearance	White to off-white solid	[5]
Solubility (N-Acetyl-L-methionine)	Methanol: 100 mg/mL DMSO: 38 mg/mL (198.69 mM) Water: 125 mg/mL (with sonication)	[6][7][8]
Solubility (L-Methionine-d3)	PBS (pH 7.2): 10 mg/mL	[9]

Recommended Solvents for Stock Solution Preparation

The choice of solvent depends on the experimental requirements and the desired stock concentration.

Solvent	Concentration	Notes
Sterile Deionized Water	Up to 125 mg/mL	May require sonication to fully dissolve. Recommended for most cell culture applications to avoid solvent toxicity.[7]
Phosphate-Buffered Saline (PBS)	Up to 10 mg/mL (for L-Methionine-d3)	Physiologically compatible and suitable for direct addition to cell culture media.[9]
Dimethyl Sulfoxide (DMSO)	Up to 38 mg/mL	Use fresh, anhydrous DMSO. [8] The final concentration of DMSO in the cell culture medium should be kept low (typically <0.5%) to avoid cytotoxicity.

Experimental Protocols

Protocol 1: Preparation of a 100 mM N-Acetyl-L-methionine-D3 Stock Solution in Sterile Water

This protocol is recommended for most standard cell culture applications.

Materials:

- **N-Acetyl-L-methionine-D3** powder
- Sterile, deionized water (cell culture grade)
- Sterile conical tubes (15 mL or 50 mL)
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Vortex mixer
- Water bath sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 10 mL of a 100 mM stock solution, calculate the mass of **N-Acetyl-L-methionine-D3** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 194.27 \text{ g/mol} = 0.19427 \text{ g (194.27 mg)}$
- Weigh the compound: In a sterile environment (e.g., a biological safety cabinet), accurately weigh 194.27 mg of **N-Acetyl-L-methionine-D3** powder and transfer it to a sterile 15 mL conical tube.
- Dissolve the compound: Add 8-9 mL of sterile deionized water to the conical tube. Vortex thoroughly for 1-2 minutes. If the compound does not fully dissolve, use a water bath

sonicator for 5-10 minutes.

- Adjust the final volume: Once completely dissolved, add sterile deionized water to bring the final volume to 10 mL.
- Sterilization: Draw the solution into a sterile syringe and pass it through a 0.22 μm syringe filter into a new sterile conical tube.
- Aliquoting and Storage: Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 μL or 500 μL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.

Protocol 2: Preparation of a 100 mM N-Acetyl-L-methionine-D3 Stock Solution in DMSO

This protocol is suitable for achieving higher stock concentrations.

Materials:

- **N-Acetyl-L-methionine-D3** powder
- Anhydrous, sterile-filtered DMSO
- Sterile conical tubes
- Sterile syringes

Procedure:

- Weigh the compound: As in Protocol 1, weigh 194.27 mg of **N-Acetyl-L-methionine-D3** and place it in a sterile conical tube.
- Dissolve in DMSO: In a sterile environment, add 8-9 mL of anhydrous, sterile-filtered DMSO to the tube. Vortex until the powder is completely dissolved.
- Final Volume Adjustment: Adjust the final volume to 10 mL with sterile DMSO.
- Aliquoting and Storage: Aliquot the solution into sterile, single-use tubes.

Note: When using a DMSO stock solution, ensure the final concentration of DMSO in the cell culture medium is not cytotoxic.

Storage and Stability

Proper storage is crucial to maintain the integrity of the **N-Acetyl-L-methionine-D3** stock solution.

Storage Temperature	Shelf Life	Notes
-20°C	1 month	Protect from light. Suitable for short-term storage. [1]
-80°C	6 months	Protect from light. Recommended for long-term storage. [1]

Important: Avoid repeated freeze-thaw cycles as this can degrade the compound. Aliquoting is highly recommended.

Application in Cell Culture: Metabolic Labeling

N-Acetyl-L-methionine-D3 is commonly used for metabolic labeling in techniques like Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC).

General Workflow:

- Prepare SILAC medium: Use a custom cell culture medium that lacks L-methionine.
- Supplement with **N-Acetyl-L-methionine-D3**: Add the prepared stock solution to the methionine-free medium to achieve the desired working concentration. The optimal concentration may vary depending on the cell type and experimental goals but a common starting point is to replace the normal methionine concentration in the medium. For some methionine analogs, a concentration of 100 µM has been used.[\[10\]](#)
- Cell Culture: Culture the cells in the "heavy" medium for a sufficient number of cell divisions (typically at least five) to ensure near-complete incorporation of the deuterated amino acid into the proteome.[\[11\]](#)

- **Experimental Treatment:** Perform the desired experimental treatment on the labeled cells.
- **Sample Collection and Analysis:** Harvest the cells, extract proteins, and analyze by mass spectrometry to quantify changes in protein synthesis and abundance.

Quality Control

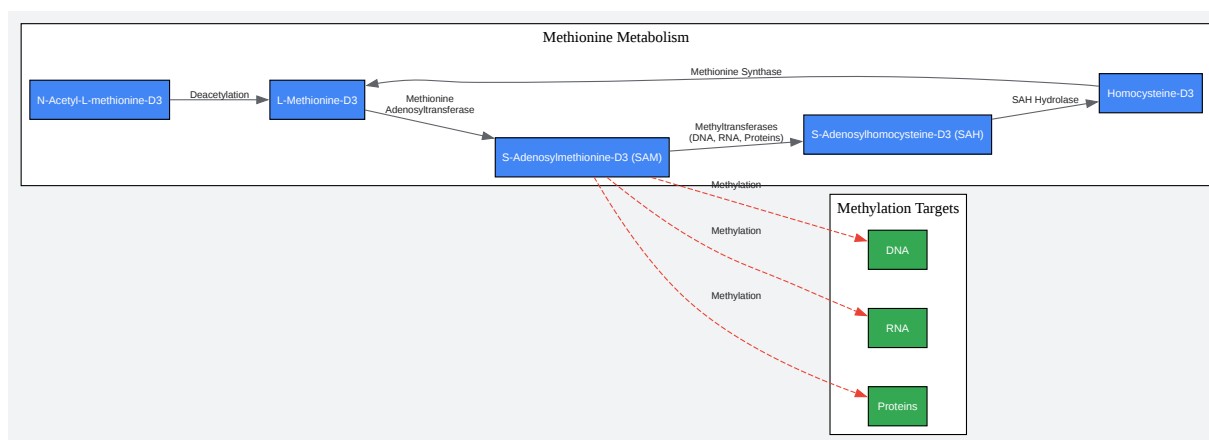
To ensure the accuracy of experimental results, it is important to perform quality control checks on the prepared stock solution.

QC Parameter	Method	Purpose
Concentration Verification	UV-Vis Spectrophotometry or HPLC	To confirm the actual concentration of the stock solution.
Isotopic Enrichment	Mass Spectrometry	To verify the level of deuterium incorporation in the compound.
Sterility	Culture a small aliquot in sterile microbiological broth	To ensure the stock solution is free from microbial contamination.
pH	pH meter	To ensure the pH of the stock solution is compatible with the cell culture medium.

Visualizations

S-Adenosylmethionine (SAM) Cycle

The following diagram illustrates the central role of methionine in the S-adenosylmethionine (SAM) cycle, a key pathway for cellular methylation reactions. **N-Acetyl-L-methionine-D3** enters this pathway after being converted to L-methionine-D3.

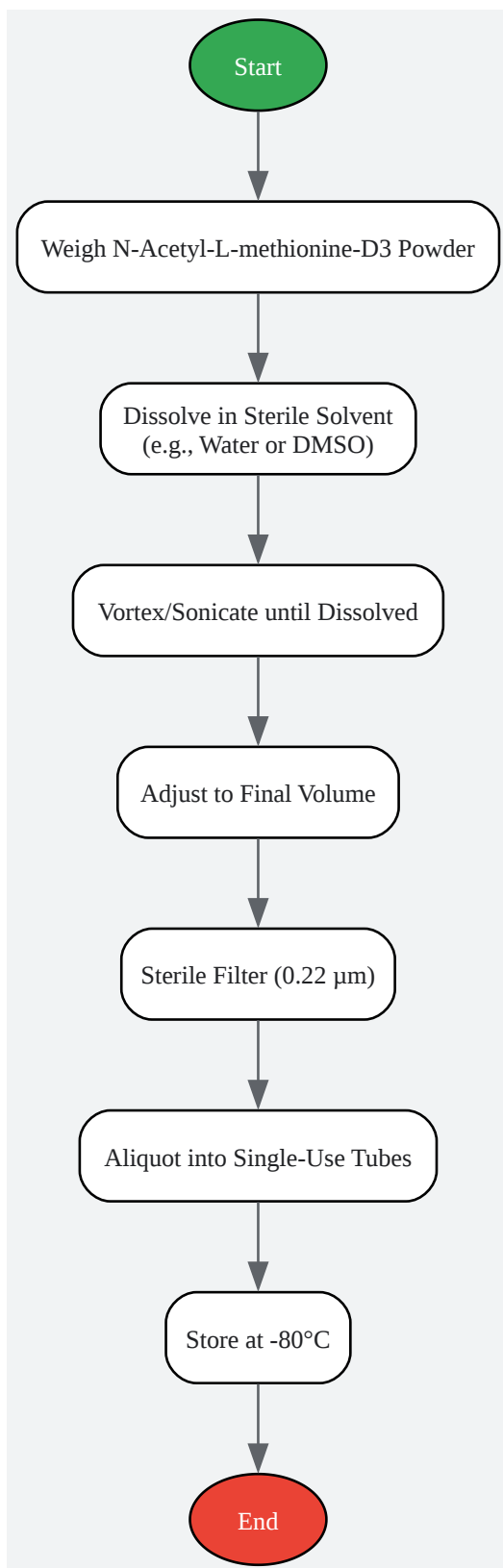


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Caption: The S-Adenosylmethionine (SAM) Cycle.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the key steps for preparing a sterile stock solution of **N-Acetyl-L-methionine-D3**.



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Caption: Workflow for Preparing **N-Acetyl-L-methionine-D3** Stock Solution.

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